

An In-depth Technical Guide to 4-Methoxy-4'-methylbiphenyl

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Compound of Interest

Compound Name: 4-Methoxy-4'-methylbiphenyl

Cat. No.: B188807

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CAS Number: 53040-92-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxy-4'-methylbiphenyl**, a biphenyl derivative with applications in organic synthesis and as a potential intermediate in the development of pharmaceuticals and advanced materials. This document collates available data on its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and includes spectroscopic data for its characterization.

Chemical and Physical Properties

4-Methoxy-4'-methylbiphenyl is a solid at room temperature.^[1] Its core structure consists of two phenyl rings linked by a single bond, with a methoxy group and a methyl group at the para positions of the respective rings.^[1] The presence of the electron-donating methoxy group can influence its chemical reactivity.^[1]

Table 1: Physical and Chemical Properties of **4-Methoxy-4'-methylbiphenyl**

Property	Value	Source(s)
CAS Number	53040-92-9	[2][3]
Molecular Formula	C ₁₄ H ₁₄ O	[4]
Molecular Weight	198.26 g/mol	[4]
Melting Point	108-109 °C	[5]
Boiling Point	313.9 °C at 760 mmHg (Predicted)	[6]
Density	1.016 ± 0.06 g/cm ³ (Predicted)	[6]
IUPAC Name	1-methoxy-4-(4-methylphenyl)benzene	[4]
InChI	InChI=1S/C14H14O/c1-11-3-5-12(6-4-11)13-7-9-14(15-2)10-8-13/h3-10H,1-2H3	[4]
InChIKey	ASKBXZKXIBPNRA-UHFFFAOYSA-N	[4]
SMILES	CC1=CC=C(C=C1)C2=CC=C(C=C2)OC	[4]

Synthesis of 4-Methoxy-4'-methylbiphenyl

The primary and most efficient method for the synthesis of **4-Methoxy-4'-methylbiphenyl** is the Suzuki-Miyaura cross-coupling reaction.[7][8] This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid.[9][10]

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol describes the synthesis of **4-Methoxy-4'-methylbiphenyl** from 4-bromoanisole and p-tolylboronic acid.

Materials:

- 4-Bromoanisole

- p-Tolylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water, deionized
- Ethyl acetate
- Magnesium sulfate (MgSO_4), anhydrous
- Celite

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-bromoanisole (1.0 equivalent), p-tolylboronic acid (1.2 equivalents), and potassium carbonate (2.0 equivalents).
- **Catalyst Preparation:** In a separate small vessel, prepare the palladium catalyst by dissolving palladium(II) acetate (0.02 equivalents) and triphenylphosphine (0.08 equivalents) in a minimal amount of toluene.
- **Reaction Initiation:** Add the catalyst solution to the main reaction flask. Add a 2:1 mixture of toluene and water as the solvent.
- **Reaction Conditions:** Heat the reaction mixture to 90 °C and stir vigorously for 8-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and filter through a pad of Celite to remove the palladium catalyst.
- **Extraction:** Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **4-Methoxy-4'-methylbiphenyl** as a solid.

Spectroscopic Data

The structure of **4-Methoxy-4'-methylbiphenyl** can be confirmed by various spectroscopic techniques.

Table 2: Spectroscopic Data for **4-Methoxy-4'-methylbiphenyl**

Technique	Data	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 7.51 (d, J = 8.0 Hz, 2H), 7.45 (d, J = 8.0 Hz, 2H), 7.23 (d, J = 8.0 Hz, 2H), 6.97 (d, J = 8.0 Hz, 2H), 3.85 (s, 3H), 2.38 (s, 3H) ppm	[11]
¹³ C NMR	Available data indicates characteristic aromatic and methyl/methoxy carbon signals.	[4][12]
Mass Spectrometry (GC-MS)	Molecular Ion (M ⁺): m/z 198.	[4][13]
Infrared (IR) Spectroscopy	Characteristic peaks for aromatic C-H stretching, C=C stretching, and C-O stretching are expected.	[4][14]

Biological Activity and Toxicology

There is limited publicly available information on the specific biological activity or mechanism of action of **4-Methoxy-4'-methylbiphenyl**. However, the biphenyl scaffold is a known privileged structure in medicinal chemistry, appearing in numerous biologically active compounds.^[15] Substituted biphenyls, in general, have been studied for their toxicological properties, with toxicity often correlating with hydrophobicity and the nature of the substituents.^{[1][16]} Acute toxicity studies on various substituted biphenyls in *Daphnia magna* have shown that compounds with higher lipophilicity (log Kow) tend to exhibit greater toxicity.^[16] The toxicological profile of **4-Methoxy-4'-methylbiphenyl** has not been extensively characterized.

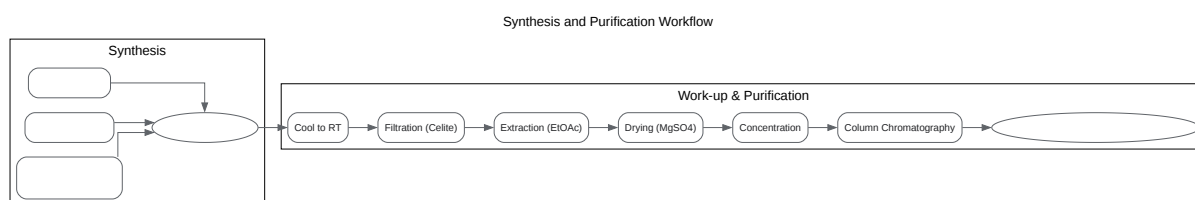
Applications

Given its structure, **4-Methoxy-4'-methylbiphenyl** serves as a valuable intermediate in organic synthesis. It can be a precursor for the synthesis of more complex molecules with potential applications in pharmaceuticals, liquid crystals, and other advanced materials.^[1]

Visualizations

Synthetic Workflow of 4-Methoxy-4'-methylbiphenyl

The following diagram illustrates the general workflow for the synthesis and purification of **4-Methoxy-4'-methylbiphenyl** via the Suzuki-Miyaura cross-coupling reaction.

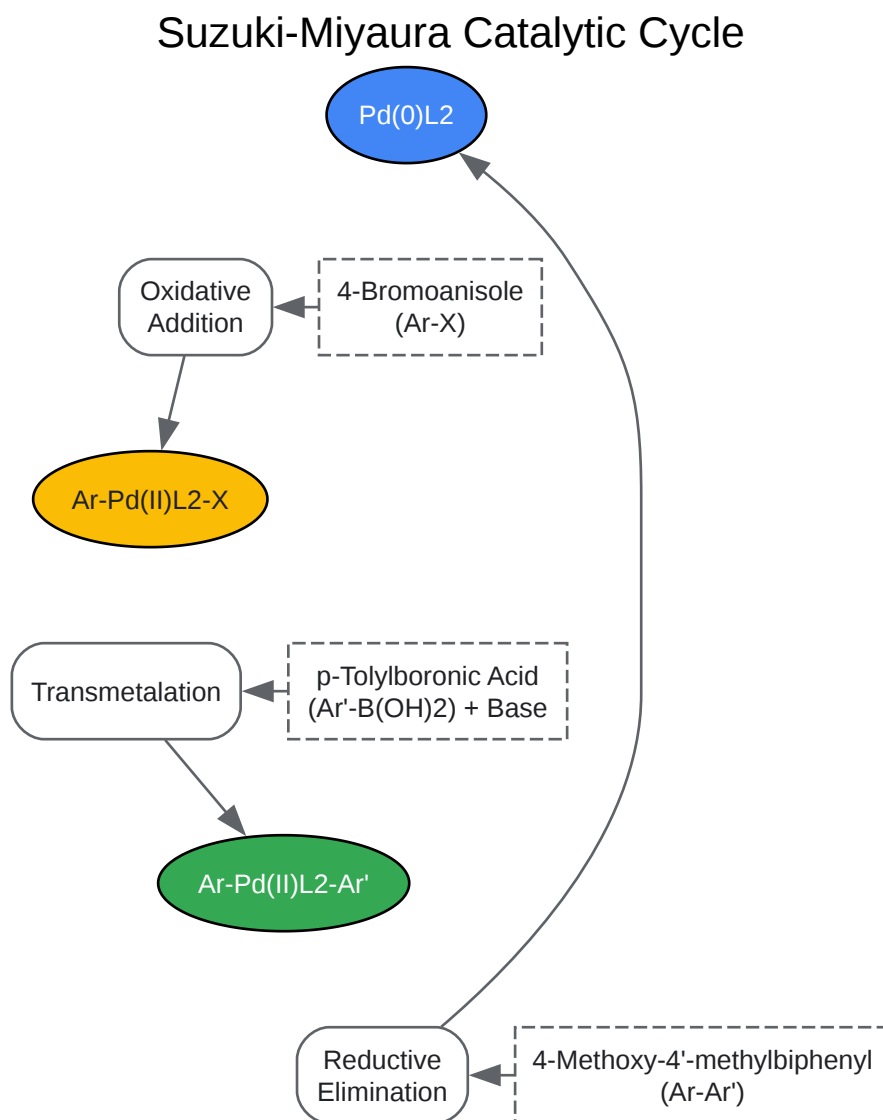


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Caption: Synthetic workflow for **4-Methoxy-4'-methylbiphenyl**.

Catalytic Cycle of Suzuki-Miyaura Coupling

The following diagram illustrates the key steps in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction for the synthesis of **4-Methoxy-4'-methylbiphenyl**.



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Caption: Suzuki-Miyaura catalytic cycle.

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